

methods for blending TMP esters with polyalphaolefins (PAO)

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Compound of Interest

Compound Name: *2,2-Bis[(octanoyloxy)methyl]butyl decanoate*

CAS No.: 73947-34-9

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Technical Application Note: Synergistic Blending of TMP Esters and Polyalphaolefins (PAO)

Abstract

This application note details the methodology for formulating high-performance lubricants by blending Trimethylolpropane (TMP) esters with Polyalphaolefins (PAO). While PAOs offer exceptional oxidative stability and viscosity indices, they suffer from low additive solubility and seal shrinkage. TMP esters, characterized by high polarity and solvency, complement PAOs by enhancing additive compatibility and balancing seal swell. This guide provides a validated protocol for calculating blend ratios, executing the "Ester-Concentrate" blending technique, and verifying the final formulation against industry standards (ASTM).

Theoretical Basis: The Polarity Balance

The successful blending of Group IV (PAO) and Group V (Ester) base stocks relies on managing the Polarity Gap.

- PAO (Non-Polar): Paraffinic structure. Excellent hydrolytic stability but poor solvency. Tends to shrink elastomers (seals) due to extraction of plasticizers.
- TMP Ester (Polar): Polyol ester structure.[1] High solvency and affinity for metal surfaces.[2] Tends to swell elastomers by diffusing into the polymer matrix.

The Synergistic Sweet Spot: By blending TMP esters at 10% to 20% (w/w) into a PAO backbone, formulators achieve a "Neutral Seal Swell" and sufficient solvency to dissolve polar additives (anti-wear agents, antioxidants) that would otherwise precipitate out of pure PAO.

Solubility Parameters

To predict compatibility, we utilize the Aniline Point (ASTM D611).

- High Aniline Point ($>100^{\circ}\text{C}$): Low polarity (PAO).
- Low Aniline Point ($<20^{\circ}\text{C}$): High polarity (TMP Ester).
- Target Blend: Aniline point between 80°C – 100°C ensures additive solubility without compromising the hydrophobic nature of the lubricant.

Pre-Formulation Calculations

Before physical blending, the target viscosity must be calculated. The Refutas Equation is the standard method for determining the Viscosity Blending Number (VBN) of the mixture.

Step 1: Calculate VBN for each component

Where

is the kinematic viscosity (cSt) at the target temperature (usually 40°C or 100°C).

Step 2: Calculate Blend VBN

Where

is the mass fraction of component A (PAO) and B (Ester).

Step 3: Convert back to Viscosity

“

Note: Esters often reduce the Viscosity Index (VI) of high-VI PAOs. Always verify the final VI using ASTM D2270.

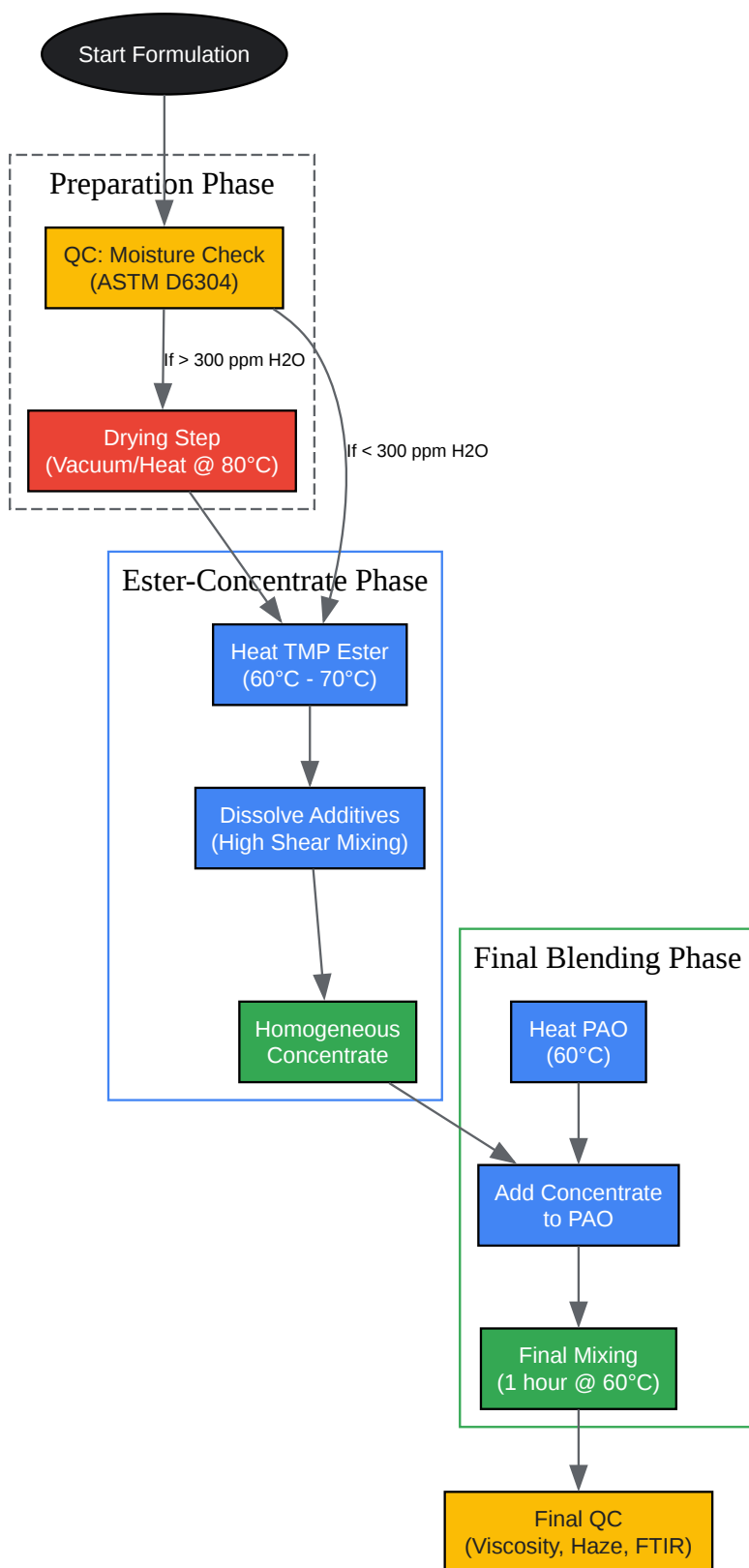
Experimental Protocol: The "Ester-Concentrate" Method

Directly dumping additives into PAO often leads to "haze" or fallout. The most robust method involves using the TMP Ester as a carrier fluid.

Materials & Equipment

- Base Stock A: PAO 4 or PAO 6 (e.g., Spectrasyn™).
- Base Stock B: TMP Trioleate or TMP Complex Ester (e.g., Priolube™).
- Additives: ZDDP (Anti-wear), PANA (Antioxidant).
- Equipment: Overhead stirrer (variable speed), Heating mantle, Karl Fischer Titrator.

Workflow Diagram



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Caption: Figure 1. The "Ester-Concentrate" blending workflow ensures additive solubility by utilizing the high polarity of TMP esters before dilution into the non-polar PAO matrix.

Step-by-Step Procedure

Step 1: Moisture Control (Critical) TMP esters are hygroscopic and susceptible to hydrolysis (acid formation).

- Test TMP Ester moisture content using ASTM D6304.
- Requirement: Moisture must be < 300 ppm.
- Action: If high, dry the ester under vacuum (-0.8 bar) at 80°C for 2 hours or nitrogen sparge until specification is met.

Step 2: Create the Additive Concentrate

- Charge the blending vessel with the calculated mass of TMP Ester (10-20% of total formulation).
- Heat to 60°C – 70°C. Do not exceed 80°C to prevent thermal degradation of antioxidants.
- Engage stirrer at moderate speed (300-500 RPM).
- Add solid/viscous additives (e.g., ZDDP, Antioxidants).
- Mix until solution is crystal clear (approx. 30-45 mins). This is the "Concentrate."

Step 3: The Let-Down (blending into PAO)

- In a separate main vessel, heat the PAO to 60°C.
- Slowly pour the Ester-Concentrate into the PAO while stirring.
- Why? Adding the concentrate to the PAO (rather than PAO to concentrate) ensures the polar additives remain solubilized as they are gradually diluted.
- Maintain temperature at 60°C and stir for 60 minutes.

Step 4: Cooling and Filtration

- Cool the blend to < 40°C.
- Filter through a 5-micron absolute filter to remove any undissolved particulates or debris.

Validation & Quality Control

A blend is only successful if it meets performance metrics. Use the following table to validate the formulation.

Property	Test Method	Target / Criteria	Why it Matters
Kinematic Viscosity	ASTM D445	± 5% of theoretical	Confirms blending accuracy.
Viscosity Index	ASTM D2270	> 120 (Typical)	Ensures temperature stability.
Aniline Point	ASTM D611	80°C – 100°C	Proxy for seal compatibility and solvency.
Appearance	Visual	Bright & Clear	Haze indicates moisture or additive fallout.
Acid Number (TAN)	ASTM D664	< 0.1 mg KOH/g increase	High TAN indicates ester hydrolysis.
Seal Compatibility	ASTM D4289	Vol Change: -2% to +5%	Ensures seals do not shrink (PAO) or over-swell (Ester).

Troubleshooting Guide

Issue: Haze or Cloudiness

- Cause A: Moisture contamination. PAO cannot hold water; it disperses as micro-droplets.

- Fix: Vacuum dehydrate the blend.
- Cause B: Additive fallout (Saturation).
 - Fix: Increase TMP Ester ratio by 2-5% to improve solvency.

Issue: Viscosity Lower than Predicted

- Cause: "Viscosity Dilution Effect." Esters often have lower molecular weight distributions than PAOs.
- Fix: Use a higher viscosity PAO (e.g., blend PAO 40 with PAO 6) or a Complex TMP Ester (higher MW).

Issue: High Acid Number after Storage

- Cause: Hydrolysis. The ester reacted with residual moisture.[\[3\]](#)
- Fix: Add a carbodiimide-based hydrolysis stabilizer or improve drying protocol.

References

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